

Technical Guide: Solubility Profile & Solvent Selection for 3-Fluoro-2-methylaniline

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Compound of Interest

Compound Name: 3-Fluoro-2-methylaniline

CAS No.: 443-86-7

Cat. No.: B146951

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Executive Summary

This technical guide provides a comprehensive analysis of the solubility characteristics of **3-Fluoro-2-methylaniline** (CAS: 443-86-7), a critical intermediate in the synthesis of fluorinated pharmaceuticals and agrochemicals. While specific quantitative solubility curves for this compound are often proprietary, this guide synthesizes data from structural analogs (2-methylaniline, 3-fluoroaniline) and thermodynamic principles to establish a robust solubility profile.

Key Takeaway: **3-Fluoro-2-methylaniline** is a lipophilic liquid (LogP ~1.4–2.4) exhibiting high miscibility with polar aprotic and non-polar organic solvents, but limited solubility in water. This guide includes a self-validating experimental protocol to verify exact solubility limits for critical process development.

Physicochemical Profile & Solubility Prediction

To predict solubility behavior accurately, we must analyze the molecule's structural determinants.^[1]

Structural Analysis

- Core Structure: Aniline ring (Lipophilic/Aromatic).
- Functional Groups:
 - Amino (-NH₂): H-bond donor/acceptor.^[1] Increases solubility in polar protic solvents (Alcohols).
 - Methyl (-CH₃): Increases lipophilicity (Hydrophobic).
 - Fluorine (-F): Electronegative, withdraws electron density, modulating the pKa (approx. 3.44) and increasing metabolic stability. It typically enhances solubility in halogenated solvents.

Predicted Solubility Data

The following table categorizes solvent compatibility based on the "Like Dissolves Like" principle and data from the structural analog o-toluidine (2-methylaniline), which is miscible with ethanol and ether but sparingly soluble in water (~1.5 g/L).

Table 1: Solubility Profile of **3-Fluoro-2-methylaniline** (Predicted)

Solvent Class	Representative Solvents	Solubility Status	Mechanistic Insight
Polar Protic	Methanol, Ethanol, Isopropanol	High / Miscible	Strong H-bonding interaction with the amine group.
Polar Aprotic	DMSO, DMF, Acetonitrile	High / Miscible	Dipole-dipole interactions stabilize the polar amine functionality.
Chlorinated	Dichloromethane (DCM), Chloroform	High / Miscible	Excellent solvation of the aromatic ring; Fluorine substituent enhances interaction.
Aromatic	Toluene, Xylene, Benzene	High / Miscible	- stacking interactions; structural similarity to solvent.
Aliphatic	Hexane, Heptane	Moderate to High	Soluble due to the methyl group, though phase separation may occur at very low temperatures.
Ethers	THF, Diethyl Ether, MTBE	High / Miscible	Oxygen lone pairs accept H-bonds from the aniline amine.
Aqueous	Water, Brine	Low (< 2 g/L)	Hydrophobic aromatic ring dominates; lack of sufficient H-bonding to overcome water lattice energy.

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*Critical Note: While some database snippets label this compound as "slightly soluble" in methanol, this contradicts the behavior of liquid aromatic amines. It is highly probable that **3-Fluoro-2-methylaniline** is fully miscible with methanol. The protocol in Section 4 serves to verify this.*

Thermodynamic Modeling: Hansen Solubility Parameters (HSP)

For formulation scientists, relying on "Polar/Non-polar" is insufficient. We use Hansen Solubility Parameters (HSP) to predict compatibility in complex mixtures.

The HSP distance (

) between the solute (1) and solvent (2) is calculated as:

Estimated HSP Values for **3-Fluoro-2-methylaniline**:

- (Dispersion): ~19.5 MPa
(Similar to o-toluidine)
- (Polarity): ~5.5 MPa
(Slightly higher than o-toluidine due to Fluorine)
- (H-Bonding): ~11.0 MPa
(Amine contribution)

Application:

- Green Solvents: To replace DCM, look for solvents with an
relative to these coordinates. 2-Methyltetrahydrofuran (2-MeTHF) is a strong candidate.

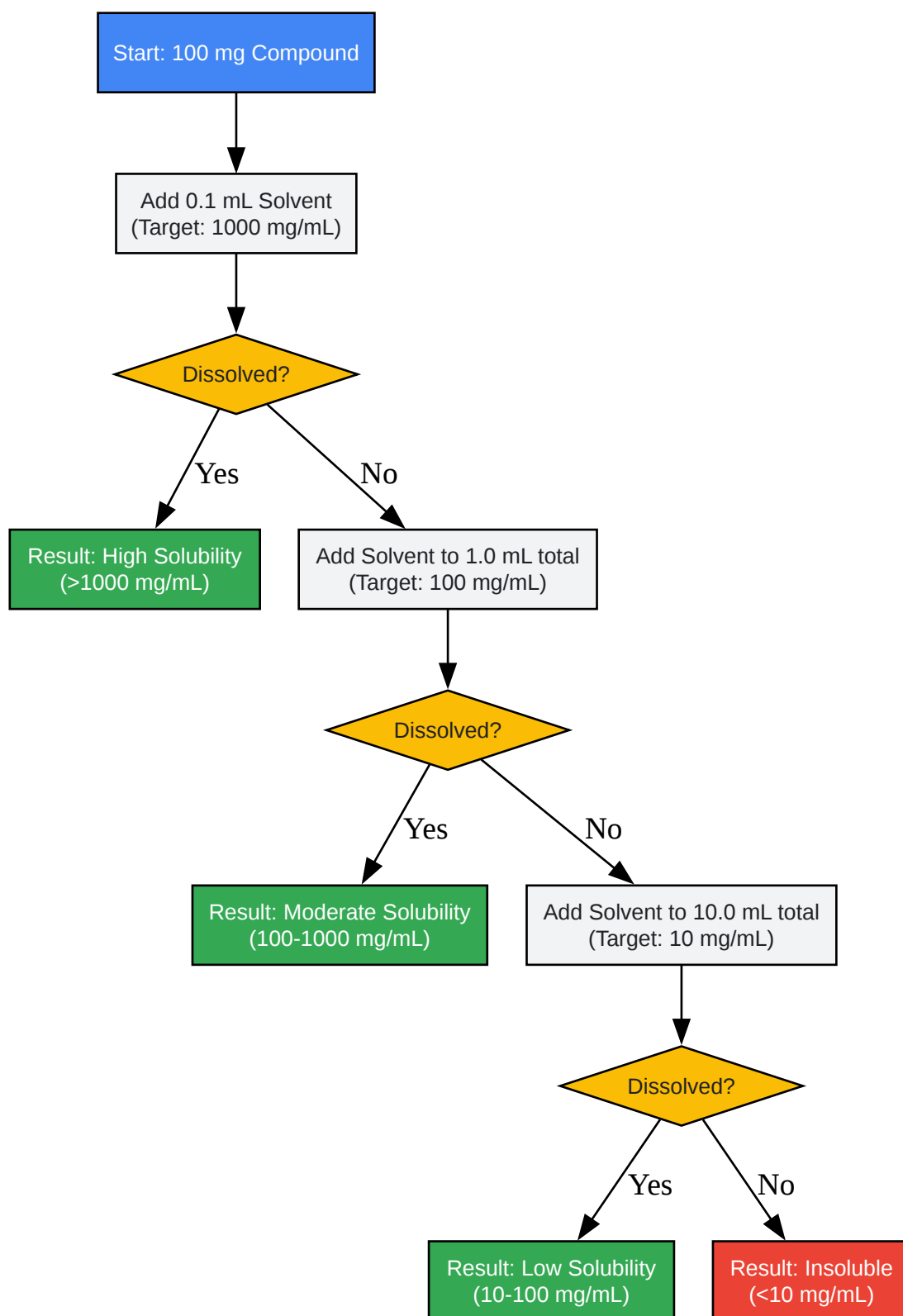
Experimental Protocols (Self-Validating Systems)

As a Senior Scientist, I recommend never relying solely on literature for critical process parameters (CPPs). Use this protocol to generate definitive data.

Visual Solubility Screening (Tier 1)

Objective: Rapidly determine miscibility or approximate solubility limits.

Workflow Diagram:



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Caption: Tier 1 Visual Solubility Determination Workflow for rapid solvent screening.

Procedure:

- Weigh 100 mg of **3-Fluoro-2-methylaniline** into a clear glass vial.
- Add 0.1 mL of test solvent. Vortex for 1 minute.
- Observation: If clear, solubility > 1000 mg/mL (Miscible).
- If undissolved, add solvent in increments (0.4 mL, then 0.5 mL) to reach 1.0 mL total.
- Validation: If particles remain at 1.0 mL, solubility is < 100 mg/mL.

Gravimetric Saturation Method (Tier 2)

Objective: Determine exact solubility (mg/mL) for process optimization.

- Saturation: Add excess **3-Fluoro-2-methylaniline** to 5 mL of solvent.
- Equilibration: Stir at 25°C for 24 hours.
- Filtration: Filter supernatant through a 0.45 µm PTFE syringe filter.
- Evaporation: Transfer 1.0 mL of filtrate to a pre-weighed dish. Evaporate solvent (vacuum oven).
- Calculation:

Applications in Process Chemistry[2]

Understanding the solubility profile allows for strategic solvent selection in synthesis and purification.[1]

Table 2: Solvent Selection Strategy

Process Step	Recommended Solvent	Rationale
Reaction Medium	Toluene or DCM	High solubility ensures homogeneous kinetics; inert to amine functionality.
Extraction (Work-up)	Ethyl Acetate	Excellent partitioning from aqueous phase; amine remains in organic layer at pH > 5.
Crystallization (Salt Formation)	Isopropanol (IPA)	The free base is soluble, but HCl or H ₂ SO ₄ salts often precipitate cleanly from IPA/Ether mixtures.
Cleaning	Methanol	High miscibility ensures effective removal of residues from reactor surfaces.

Safety & Handling (E-E-A-T)

Hazard Class: 6.1 (Toxic).[2] Signal Word: Danger.

- Toxicity: Like most fluoro-anilines, this compound is toxic if swallowed, inhaled, or in contact with skin. It may cause methemoglobinemia (blue skin/lips).[2]
- Handling:
 - Gloves: Use Nitrile (0.11 mm) for splash protection. For immersion, use Laminate (PE/EVAL).
 - Ventilation: Always handle in a certified chemical fume hood.
- Waste: Segregate as halogenated organic waste. Do not mix with oxidizing agents (e.g., nitric acid) as reaction may be violent.

References

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